

Essential Safety and Logistical Information for Handling Dilaurylglycerosulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dilaurylglycerosulfate

Cat. No.: B12421066

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Dilaurylglycerosulfate** (CAS No. 99387-94-7) is not readily available. This guidance is based on the safety profile of a structurally similar compound, Sodium Dodecyl Sulfate (SDS), also known as Sodium Lauryl Sulfate (SLS). It is imperative to handle **Dilaurylglycerosulfate** with the assumption that it presents similar hazards. Always consult with your institution's Environmental Health and Safety (EHS) department for specific handling and disposal protocols.

This document provides procedural guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Dilaurylglycerosulfate**.

Immediate Safety and Personal Protective Equipment (PPE)

Dilaurylglycerosulfate is presumed to be a fine, white powder. Based on the data for Sodium Dodecyl Sulfate, it should be treated as a substance that is harmful if swallowed or inhaled, causes skin irritation, and can cause serious eye damage.^{[1][2][3]}

Personal Protective Equipment (PPE) Requirements

Protection Type	Required PPE	Specifications and Rationale
Eye Protection	Tightly fitting safety goggles or a face shield. [1] [4]	Protects against airborne dust particles and potential splashes. Standard safety glasses are not sufficient.
Hand Protection	Nitrile rubber gloves. [5]	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact. Breakthrough time for nitrile rubber is greater than 480 minutes for SDS. [5]
Skin and Body Protection	Lab coat, long-sleeved clothing, and an apron. [5] [6]	Prevents skin contact with the powder.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (P2 or equivalent) should be used when dust formation is likely. [5] [7]	Necessary when handling the powder outside of a fume hood or in case of a spill.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified laboratory chemical fume hood, especially when weighing or transferring the powder.[\[8\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment as fine dust can form explosive mixtures with air.[\[1\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#)

Safe Handling Practices:

- Avoid generating dust.[4][6][9]
- Ground/bond container and receiving equipment to prevent static discharge.[1]
- Do not eat, drink, or smoke in the handling area.[3][7]
- Wash hands thoroughly after handling and before breaks.[1][7][9]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][6][7]
- Recommended storage temperature is between 15–25 °C.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][5]
- Store away from incompatible materials such as strong oxidizing agents.[4][7]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[4][7] Remove contact lenses if present and easy to do.[3][7] Seek immediate medical attention from an ophthalmologist.[2][3]
Skin Contact	Take off immediately all contaminated clothing. [3] Wash the affected area with plenty of soap and water.[1][3][7] If skin irritation occurs, get medical advice/attention.[3]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1] If not breathing, give artificial respiration.[4] Call a POISON CENTER or doctor if you feel unwell.[1]
Ingestion	Rinse mouth with water.[1][4][7] Do NOT induce vomiting.[9] Call a POISON CENTER or doctor if you feel unwell.[1][3][4]

Accidental Release and Disposal Plan

Spill Response:

- Small Spills: If you are trained and it is safe to do so, clean up small spills (those that can be cleaned up in 10 minutes) using appropriate PPE.[\[8\]](#)[\[10\]](#) Sweep or vacuum up the spillage and collect it in a suitable, labeled container for disposal.[\[11\]](#) Avoid generating dust.
- Large Spills: For large spills, evacuate the area immediately, secure the location, and contact your institution's EHS department or emergency services.[\[8\]](#)[\[10\]](#)

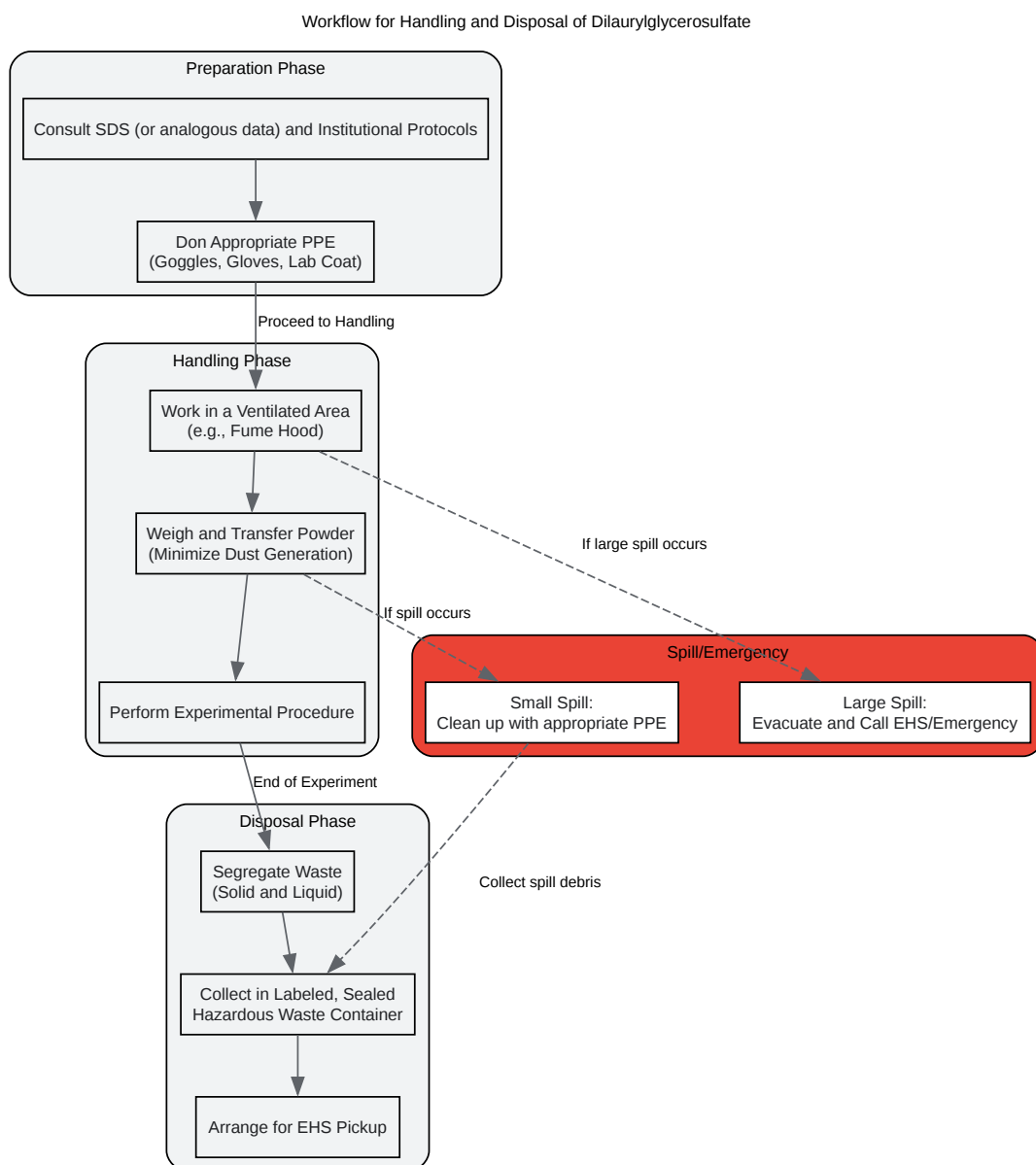
Disposal Plan:

- Dispose of **Dilaurylglycerosulfate** waste as hazardous chemical waste.[\[8\]](#)[\[11\]](#)
- Collect waste in a clearly labeled, compatible, and sealed container.
- Do not dispose of down the drain or as regular trash.[\[11\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.[\[8\]](#)

Quantitative Data for Sodium Dodecyl Sulfate (as a proxy for Dilaurylglycerosulfate)

Parameter	Value	Source
pH	8.5 - 10 (1% aqueous solution)	[5] [11]
Melting Point	206 °C / 402.8 °F	[11]
Flash Point	> 150 °C / > 302 °F	[11]
Autoignition Temperature	310.5 °C / 590.9 °F	[5]
Solubility in Water	Soluble	[11]

Experimental Workflow: Handling and Disposal of Dilaurylglycerosulfate



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Dilaurylglycrosulfate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. uprm.edu [uprm.edu]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.be [fishersci.be]
- 6. physics.purdue.edu [physics.purdue.edu]
- 7. carloth.com [carloth.com]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. proteomicsresource.washington.edu [proteomicsresource.washington.edu]
- 11. westliberty.edu [westliberty.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Dilaurylglycerosulfate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12421066#personal-protective-equipment-for-handling-dilaurylglycerosulfate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com